

An In-depth Technical Guide to the Safe Handling of Dimethyl 4-bromophthalate

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Compound of Interest

Compound Name: Dimethyl 4-bromophthalate

Cat. No.: B1312631

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dimethyl 4-bromophthalate**, a chemical intermediate used in various research and development applications. The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, and emergency protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Dimethyl 4-bromophthalate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Dimethyl 4-bromophthalate**

Property	Value
CAS Number	87639-57-4
Molecular Formula	C ₁₀ H ₉ BrO ₄
Molecular Weight	273.08 g/mol
Appearance	White to off-white solid or crystalline powder
Melting Point	33-42 °C
Boiling Point	177-178 °C at 13 Torr
Flash Point	138 °C


Hazard Identification and GHS Classification

Dimethyl 4-bromophthalate is classified as a hazardous substance. A summary of its GHS classification is provided in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Pictogram:

 alt text

Signal Word: Warning

Precautionary Statements

The following precautionary statements (Table 3) should be strictly adhered to when handling **Dimethyl 4-bromophthalate**.^[1]

Table 3: GHS Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicity data, such as LD50 values, for **Dimethyl 4-bromophthalate** are not readily available in published literature. However, to provide a conservative estimate of its potential toxicity, data for the related compound Dimethyl Phthalate (CAS: 131-11-3) is presented in Table 4. It is crucial to note that while structurally related, the toxicological properties of **Dimethyl 4-bromophthalate** may differ.

Table 4: Acute Toxicity Data for Dimethyl Phthalate (CAS: 131-11-3)

Route of Exposure	Species	LD50 Value
Oral	Rat	6800 mg/kg[2]
Dermal	Rat	>38000 mg/kg[2][3]
Dermal	Guinea Pig	>4800 mg/kg[3]

Dimethyl Phthalate is reported to cause minimal skin and eye irritation in animal studies.[3]

Experimental Protocol: Safe Handling Procedure

The following is a general protocol for the safe handling of **Dimethyl 4-bromophthalate** in a laboratory setting. This protocol is based on the synthesis procedure found in the literature and general best practices for handling solid chemicals.[1]

Objective: To safely handle and use **Dimethyl 4-bromophthalate** for experimental purposes while minimizing exposure and risk.

Materials:

- **Dimethyl 4-bromophthalate**
- Appropriate solvents and reagents for the experiment
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat
- Chemical fume hood
- Spatula, weighing paper, and other necessary lab equipment
- Labeled waste container

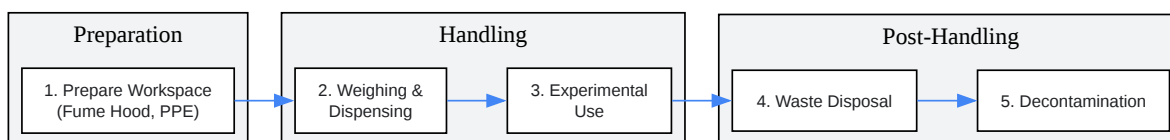
Procedure:

- Preparation:
 - Ensure the work area, specifically the chemical fume hood, is clean and uncluttered.
 - Verify that the safety shower and eyewash station are accessible and operational.
 - Don all required PPE before handling the chemical.
- Weighing and Dispensing:
 - Perform all weighing and dispensing of **Dimethyl 4-bromophthalate** inside a certified chemical fume hood to avoid inhalation of dust particles.
 - Use a clean spatula and weighing paper.
 - Carefully transfer the desired amount of the solid to the reaction vessel.
 - Close the container of **Dimethyl 4-bromophthalate** tightly immediately after use.
- Experimental Use:
 - Conduct all subsequent experimental steps involving **Dimethyl 4-bromophthalate** within the chemical fume hood.

- Avoid direct contact with the skin and eyes.
- If heating is required, use a well-controlled heating mantle and monitor the reaction closely.
- Waste Disposal:
 - Dispose of all waste materials, including contaminated weighing paper, gloves, and any residual chemical, in a clearly labeled hazardous waste container.
 - Follow all institutional and local regulations for hazardous waste disposal.
- Decontamination:
 - Clean the work area and any contaminated equipment thoroughly with an appropriate solvent.
 - Wash hands thoroughly with soap and water after the procedure is complete and before leaving the laboratory.

Visualizations

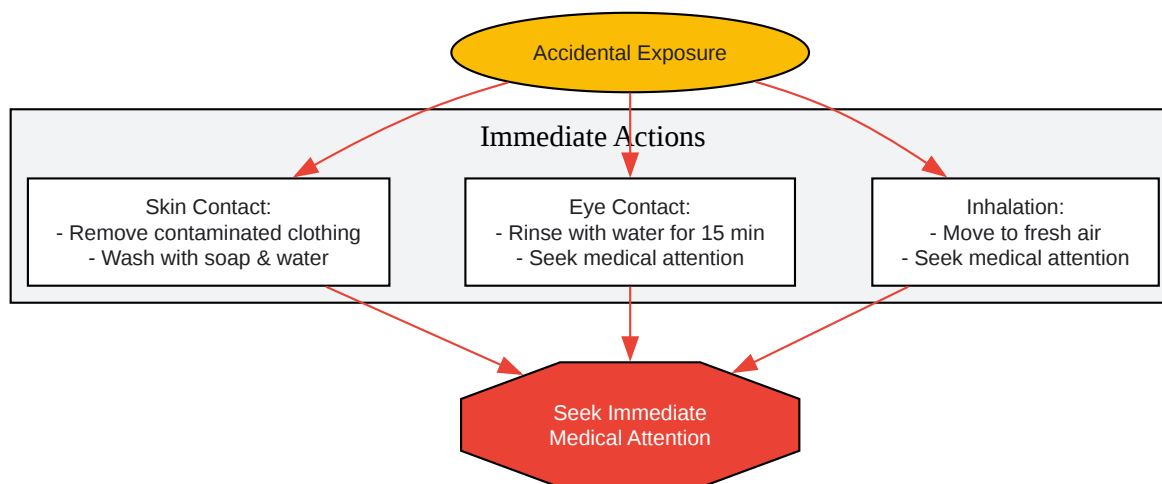
Diagram 1: Safe Handling Workflow for **Dimethyl 4-bromophthalate**



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Caption: A logical workflow for the safe handling of **Dimethyl 4-bromophthalate**.

Diagram 2: Emergency Response for Accidental Exposure



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Caption: Emergency response procedures for accidental exposure to **Dimethyl 4-bromophthalate**.

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